

N-Benzylideneaniline molecular weight and formula

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Compound of Interest

Compound Name: N-Benzylideneaniline

Cat. No.: B1666777

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An In-depth Technical Guide to N-Benzylideneaniline

This guide provides essential information on the molecular properties of **N-Benzylideneaniline**, a significant intermediate in organic synthesis. It is intended for researchers, scientists, and professionals involved in drug development and chemical research.

Core Molecular Data

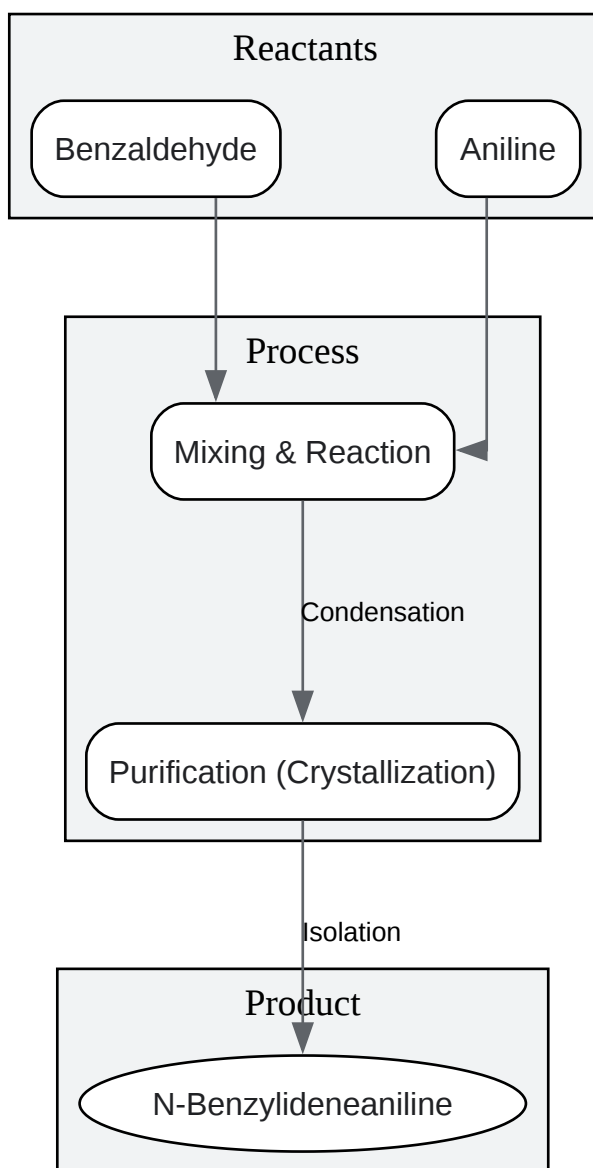
N-Benzylideneaniline is an organic compound with well-defined physical and chemical properties. The fundamental molecular data is summarized below for easy reference.

Property	Value	Source
Molecular Formula	C13H11N	[1] [2] [3] [4]
Molecular Weight	181.23 g/mol	[1] [2] [3]
Linear Formula	C6H5N=CHC6H5	

Synthesis of N-Benzylideneaniline

The primary method for synthesizing **N-Benzylideneaniline** is through the condensation reaction of benzaldehyde and aniline[\[4\]](#). This reaction is a classic example of the formation of a Schiff base, where the carbonyl group of an aldehyde or ketone reacts with a primary amine.

Below is a diagram illustrating the general workflow for this synthesis.



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Caption: Synthesis workflow for **N-Benzylideneaniline**.

Experimental Protocol: Condensation of Benzaldehyde and Aniline

While specific laboratory conditions can vary, a general protocol for the synthesis of **N-Benzylideneaniline** involves the following steps:

- **Reaction Setup:** Equimolar amounts of benzaldehyde and aniline are typically used. The reaction can be carried out in a suitable solvent, such as ethanol, or neat (without a solvent).
- **Mixing and Reaction:** The reactants are combined in a reaction vessel. The mixture may be stirred at room temperature or gently heated to facilitate the condensation reaction. The formation of water as a byproduct drives the reaction forward.
- **Product Isolation:** Upon completion of the reaction, the crude product may solidify upon cooling. The solid **N-Benzylideneaniline** can then be collected by filtration.
- **Purification:** The crude product is often purified by recrystallization from a suitable solvent, such as ethanol, to yield yellowish needle-like crystals[4]. The purity of the final product can be assessed by techniques like melting point determination and spectroscopy.

This guide provides a foundational understanding of the key molecular characteristics and synthesis of **N-Benzylideneaniline**. For detailed experimental parameters and safety information, it is essential to consult specific laboratory manuals and safety data sheets.

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References

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